

chemical structure and isotopic purity of Iodoethane-2,2,2-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Iodoethane-2,2,2-d3

Cat. No.: B032736

[Get Quote](#)

In-Depth Technical Guide: Iodoethane-2,2,2-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, isotopic purity, and analytical methodologies for **Iodoethane-2,2,2-d3**. This deuterated analog of iodoethane is a valuable building block in organic synthesis, particularly for introducing an ethyl-d3 group in metabolic studies and as an internal standard in mass spectrometry-based quantification.

Chemical Structure and Properties

Iodoethane-2,2,2-d3, also known as ethyl-2,2,2-d3 iodide, has the chemical formula $\text{CD}_3\text{CH}_2\text{I}$. The deuterium atoms are located on the terminal methyl group. The labeled compound is registered under CAS number 7439-87-4, while its non-deuterated counterpart is CAS number 75-03-6.^[1]

Below is a diagram illustrating the chemical structure of **Iodoethane-2,2,2-d3**.

Caption: Ball-and-stick model of **Iodoethane-2,2,2-d3**.

Physicochemical and Isotopic Data

The key properties and specifications for **Iodoethane-2,2,2-d3** are summarized in the table below for easy reference.

Property	Value
Chemical Formula	CD ₃ CH ₂ I
Molecular Weight	158.98 g/mol [1][2][3]
CAS Number (Labeled)	7439-87-4[1][2][4]
Isotopic Purity	≥98 atom % D[2][4]
Chemical Purity	≥99% (CP)[2][4]
Appearance	Colorless liquid
Boiling Point	69-73 °C (lit.)
Melting Point	-108 °C (lit.)
Density	1.987 g/mL at 25 °C
Refractive Index	n ₂₀ /D 1.509 (lit.)
Storage Conditions	2-8°C, protect from light
Stabilizer	Typically contains copper wire[2][4]

Experimental Protocols

This section details the methodologies for the synthesis of **Iodoethane-2,2,2-d₃** and the analytical procedures for determining its isotopic purity.

Synthesis of Iodoethane-2,2,2-d₃

The synthesis of **Iodoethane-2,2,2-d₃** is analogous to the preparation of iodoethane, substituting the starting ethanol with its deuterated counterpart. The reaction involves the in situ generation of phosphorus triiodide from red phosphorus and iodine, which then reacts with the deuterated ethanol.

Materials:

- Ethanol-2,2,2-d₃ (CD₃CH₂OH)
- Red phosphorus

- Iodine (finely powdered)
- 5% Sodium hydroxide solution
- Anhydrous calcium chloride
- Distilled water

Procedure:

- In a round-bottom flask fitted with a reflux condenser, place 5 g of red phosphorus and 40 g of Ethanol-2,2,2-d₃.
- While cooling the flask in an ice-water bath, slowly add 50 g of finely powdered iodine in small portions.^[5] Allow about two minutes between additions to control the exothermic reaction.
- Once all the iodine has been added, allow the mixture to stand at room temperature for 10 minutes.
- Heat the mixture on a boiling water bath under reflux for one hour.^[6]
- After reflux, arrange the apparatus for distillation. Distill the crude **Iodoethane-2,2,2-d₃**, collecting the distillate in a receiver cooled in an ice bath.
- Transfer the distillate to a separatory funnel. Wash it first with an equal volume of water to remove any remaining ethanol.
- Next, wash with a 5% sodium hydroxide solution to remove unreacted iodine, followed by another wash with water.^{[5][6]}
- Separate the lower layer of **Iodoethane-2,2,2-d₃** and transfer it to a dry conical flask. Add a few granules of anhydrous calcium chloride to dry the product.
- Finally, redistill the dried product, collecting the fraction boiling at 70-74 °C.^[6] The pure **Iodoethane-2,2,2-d₃** is a colorless liquid.

Determination of Isotopic Purity

The isotopic purity of **Iodoethane-2,2,2-d3** is crucial for its applications and is typically determined using Nuclear Magnetic Resonance (NMR) spectroscopy or Mass Spectrometry (MS).

1. NMR Spectroscopy

- ^1H NMR: The isotopic purity can be estimated by comparing the integral of the residual proton signal of the methyl group ($\text{CHD}_2\text{CH}_2\text{I}$ and $\text{CH}_2\text{DCH}_2\text{I}$) to the integral of the methylene group ($\text{CD}_3\text{CH}_2\text{I}$), which is used as an internal reference. A high isotopic purity will show a very small signal for the methyl protons.
- ^2H (Deuterium) NMR: This is a more direct method. A deuterium NMR spectrum will show a signal corresponding to the CD_3 group. The absence of other significant deuterium signals confirms the specific labeling. Quantitative ^2H NMR can be used to determine the atom % D enrichment by comparing the integral of the analyte's deuterium signal to that of a known internal standard.

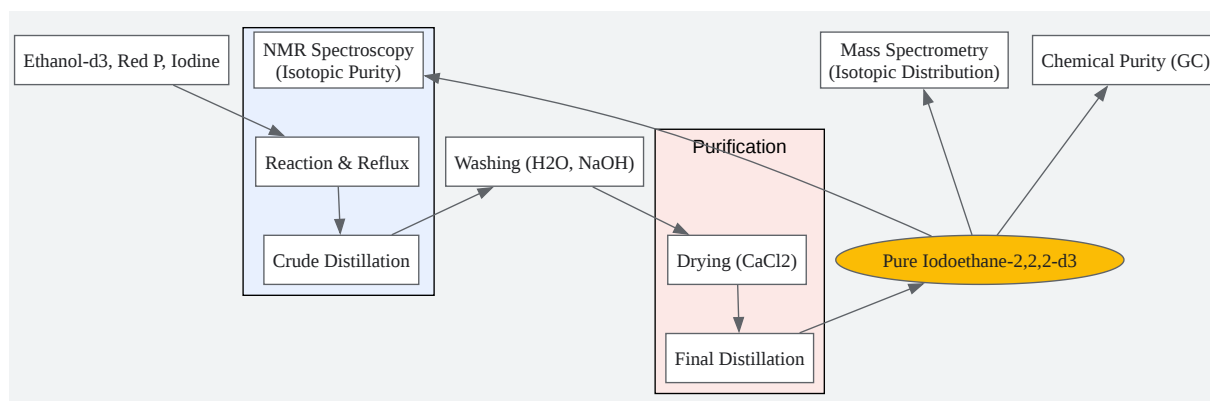
2. Mass Spectrometry

Mass spectrometry provides a precise determination of the isotopic distribution.

- Sample Preparation: The sample is dissolved in a suitable volatile solvent.
- Analysis: The sample is introduced into the mass spectrometer (e.g., via GC-MS or direct infusion ESI-MS). The instrument is set to scan the mass range around the molecular ion of **Iodoethane-2,2,2-d3** (m/z 159).
- Data Interpretation: The mass spectrum will show a cluster of peaks corresponding to the different isotopologues. The relative intensities of the peaks for the unlabeled (m/z 156), partially labeled, and fully labeled (m/z 159) molecules are used to calculate the isotopic enrichment. For an accurate calculation, the natural isotopic abundance of carbon and iodine must be taken into account.

Workflow Diagram

The following diagram illustrates the general workflow from synthesis to analysis of **Iodoethane-2,2,2-d3**.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis and analysis of **Iodoethane-2,2,2-d3**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdnsciencepub.com [cdnsciencepub.com]
- 2. cdnsciencepub.com [cdnsciencepub.com]
- 3. CN105859604A - Preparation method of deuterated ethosuximide-d5 - Google Patents [patents.google.com]
- 4. Iodoethane-2,2,2-d3 ≥98 atom % D, ≥99% (CP), contains copper as stabilizer | 7439-87-4 [sigmaaldrich.com]
- 5. prepchem.com [prepchem.com]

- 6. Preparation of Ethyl Iodide - Nanjing Chemical Material Corp. [njchm.com]
- To cite this document: BenchChem. [chemical structure and isotopic purity of Iodoethane-2,2,2-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032736#chemical-structure-and-isotopic-purity-of-iodoethane-2-2-2-d3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com